

Understanding the hydrate form of oxalic acid

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Compound of Interest

Compound Name: Oxalic acid dihydrate

Cat. No.: B166457

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An In-depth Technical Guide to the Hydrate Form of Oxalic Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

Oxalic acid, systematically named ethanedioic acid, is the simplest dicarboxylic acid with the chemical formula $\text{H}_2\text{C}_2\text{O}_4$ or $(\text{COOH})_2$. It is a white crystalline solid that readily forms a colorless solution in water and is a much stronger acid than acetic acid. In its solid state, oxalic acid typically exists as a dihydrate, with the formula $\text{H}_2\text{C}_2\text{O}_4 \cdot 2\text{H}_2\text{O}$, meaning each molecule of oxalic acid is associated with two water molecules of crystallization. This hydrate form is the most common and stable form of oxalic acid under ambient conditions. Understanding the properties and behavior of **oxalic acid dihydrate** is crucial for its wide-ranging applications in research, chemical synthesis, and the pharmaceutical industry.

Chemical Structure and Properties

Oxalic acid dihydrate crystals are monoclinic with the space group $P2_1/n$. The crystal structure consists of oxalic acid molecules and water molecules linked by hydrogen bonds. This extensive hydrogen bonding network is a key feature of its structure and influences its physical and chemical properties.

Comparative Data of Oxalic Acid Forms

The following table summarizes the key quantitative data for anhydrous oxalic acid and its dihydrate form for easy comparison.

| Property | Oxalic Acid (Anhydrous) | Oxalic Acid Dihydrate |
|---------------------|--|---|
| Chemical Formula | C ₂ H ₂ O ₄ | C ₂ H ₂ O ₄ ·2H ₂ O |
| Molar Mass | 90.034 g/mol | 126.065 g/mol |
| Appearance | White crystals or powder | Colorless, odorless crystalline powder |
| Density | 1.90 g/cm ³ (at 17 °C) | 1.653 g/cm ³ |
| Melting Point | 189–191 °C (decomposes) | 101.5 °C |
| Solubility in Water | 90-100 g/L | 140 g/L |
| CAS Number | 144-62-7 | 6153-56-6 |

Stability and Dehydration

Oxalic acid dihydrate is stable under normal storage conditions but can be dehydrated by heating. The dehydration process typically begins at around 70 °C and is accompanied by a change in the crystal system from monoclinic to orthorhombic. The substance can be dehydrated by careful drying at 100°C, though some loss may occur due to sublimation. The dehydration process involves the breaking of hydrogen bonds between the oxalic acid and water molecules.

Experimental Protocols

Purity Determination by Redox Titration with Potassium Permanganate

This method is a standard procedure for determining the purity of oxalic acid.

Principle: Oxalic acid is oxidized by potassium permanganate in an acidic solution. The endpoint of the titration is indicated by the persistence of the pink color of the permanganate ion.



Procedure:

- Accurately weigh about 0.2 g of the **oxalic acid dihydrate** sample.
- Dissolve the sample in approximately 200 mL of deionized water in a 300 mL beaker.
- Add 20 mL of dilute sulfuric acid to the solution.
- Heat the solution to about 60-70°C.
- Titrate the hot solution with a standardized 0.02 mol/L potassium permanganate solution until a faint pink color persists for at least 30 seconds.
- Record the volume of potassium permanganate solution used.
- Calculate the purity of the **oxalic acid dihydrate** based on the stoichiometry of the reaction.

Dehydration Study by Thermogravimetric Analysis (TGA)

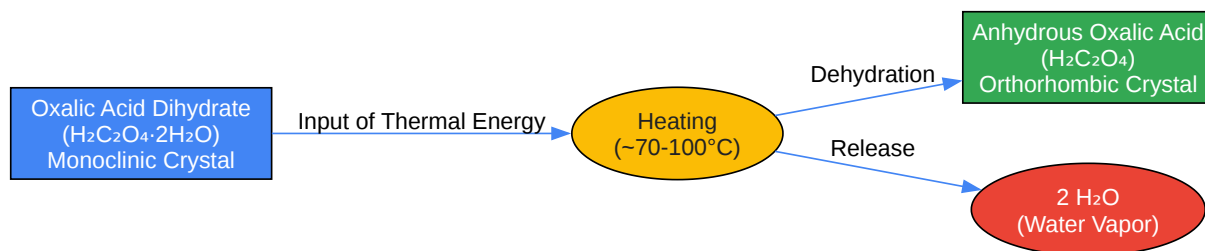
Principle: TGA measures the change in mass of a sample as a function of temperature. For **oxalic acid dihydrate**, TGA can be used to determine the temperature at which dehydration occurs and to quantify the loss of water.

Procedure:

- Place a small, accurately weighed sample of **oxalic acid dihydrate** into the TGA sample pan.
- Heat the sample at a controlled rate (e.g., 10 °C/min) under an inert atmosphere (e.g., nitrogen).
- Record the mass loss as a function of temperature.
- The first major weight loss corresponds to the loss of the two water molecules of hydration. The temperature range of this weight loss indicates the dehydration temperature.

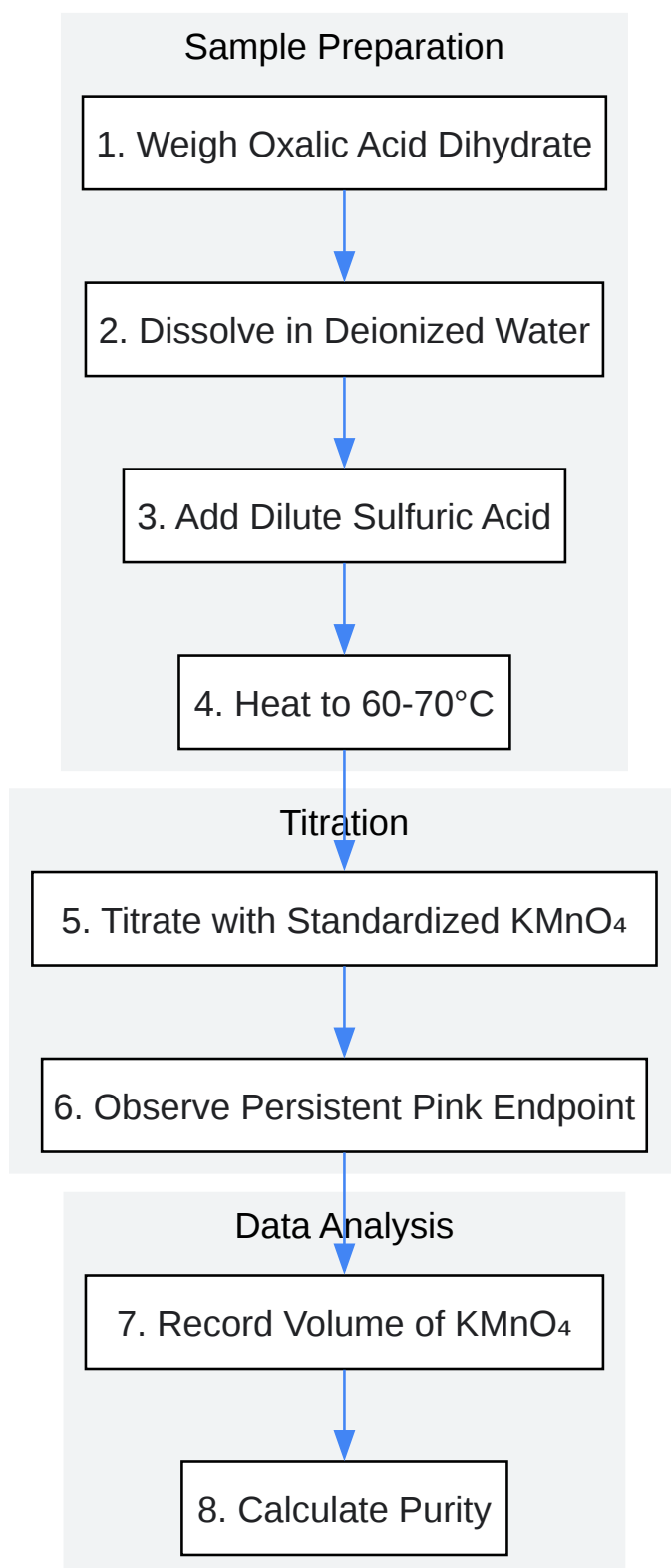
Signaling Pathways and Experimental Workflows

The following diagrams illustrate key processes related to **oxalic acid dihydrate**.



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Caption: Dehydration of **Oxalic Acid Dihydrate**.



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Caption: Workflow for Purity Determination by Titration.

Applications in Drug Development and Research

Oxalic acid and its dihydrate form have several important applications in the pharmaceutical industry and scientific research:

- **Synthesis of Active Pharmaceutical Ingredients (APIs):** **Oxalic acid dihydrate** is used in the manufacturing of various drugs. Its ability to form stable complexes with metals (chelation) is particularly useful in processes involving precipitation and purification. It is used in the production of antibiotics like tetracycline and its derivatives.
- **Analytical Reagent:** Due to its well-defined stoichiometry and stability, **oxalic acid dihydrate** is used as a primary standard in analytical chemistry for standardizing solutions of oxidizing agents like potassium permanganate.
- **Metal Chelation:** The oxalate ion is an excellent chelating agent for metal cations. This property is utilized for removing rust and other metal oxides, which can be relevant in cleaning and maintaining laboratory and manufacturing equipment.
- **Lanthanide Chemistry:** Oxalic acid is an important reagent for the separation and purification of lanthanide elements. Hydrated lanthanide oxalates are readily formed in acidic solutions, allowing for their separation from other elements.
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